

# Application Notes: 2-Phenylhex-2-enal in Fragrance Compositions

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## Compound of Interest

Compound Name: 2-Phenylhex-2-enal

Cat. No.: B15177343

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## 1. Introduction

**2-Phenylhex-2-enal** is an alpha,beta-unsaturated aromatic aldehyde. While specific data for **2-Phenylhex-2-enal** is limited in publicly available literature, its structural class is of significant interest in the flavor and fragrance industry. Aromatic aldehydes are valued for their potent and characteristic scents, contributing to a wide array of fragrance profiles. This document provides application notes and protocols based on the properties of closely related and structurally similar compounds, such as 5-methyl-2-phenyl-2-hexenal and (±)-2-phenyl-4-methyl-2-hexenal, and general principles applicable to fragrance aldehydes. These analogues are used to provide a likely profile and performance characteristics for **2-Phenylhex-2-enal**.

## 2. Chemical and Physical Properties

The properties of fragrance ingredients are critical for formulation, performance, and stability. The following table summarizes key data for analogues of **2-Phenylhex-2-enal**.

Property	Value	Source Compound	Reference
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O	5-Methyl-2-phenyl-2-hexenal	[1][2]
Molecular Weight	188.27 g/mol	4-Methyl-2-phenylhex-2-enal	[3]
Appearance	Colorless to yellow clear liquid	5-Methyl-2-phenyl-2-hexenal	[4]
Specific Gravity	0.965 - 0.975 @ 25°C	(±)-2-Phenyl-4-methyl-2-hexenal	[5]
Refractive Index	1.522 - 1.536 @ 20°C	(±)-2-Phenyl-4-methyl-2-hexenal / 5-Methyl-2-phenyl-2-hexenal	[5][6]
Boiling Point	307 - 309 °C @ 760 mm Hg	(±)-2-Phenyl-4-methyl-2-hexenal	[5]
Vapor Pressure	0.001 mmHg @ 25°C (est.)	(±)-2-Phenyl-4-methyl-2-hexenal	[5]
Solubility	Soluble in alcohol; Insoluble in water	(±)-2-Phenyl-4-methyl-2-hexenal / 5-Methyl-2-phenyl-2-hexenal	[5][6]
LogP (o/w)	4.086 (est.)	(±)-2-Phenyl-4-methyl-2-hexenal	[5]

### 3. Olfactory Profile and Application

Based on its analogues, **2-Phenylhex-2-enal** is anticipated to have a complex, gourmand-type odor profile. It is suitable for use in fine fragrances, personal care products, and cosmetics to impart unique and desirable aromatic notes.[7]

Aspect	Description	Reference
Odor Family	Gourmand / Aldehydic	[8][9]
Odor Descriptors	Likely possesses cocoa, chocolate, nutty, green, and fruity undertones, characteristic of its close analogue, 5-methyl-2-phenyl-2-hexenal.	[8][9]
Typical Use	As a fragrance agent to enhance or create creamy cocoa and chocolate notes in a variety of product types.	[4][7][9]

#### Recommended Usage Levels in Fragrance Concentrate:

- General Use: Typically used in small amounts, often below 1% of the fragrance concentrate. [4]
- For Strong Gourmand Notes: Can be used at levels up to 8% in the concentrate to achieve a prominent chocolate or cocoa effect.[4]
- General Recommendation: An analogue, ( $\pm$ )-2-phenyl-4-methyl-2-hexenal, has a recommended usage level of up to 2.0% in the fragrance concentrate.[5]

#### 4. Stability and Formulation Considerations

Aromatic aldehydes are known for their reactivity, which presents challenges in fragrance formulation.[10]

- Oxidation: Aldehyd functional groups are susceptible to oxidation upon exposure to air, which can alter the scent profile and reduce shelf life.[10] The use of antioxidants (e.g., BHT) and appropriate packaging can mitigate this.
- Discoloration (Schiff Base Formation): Aldehydes can react with primary amines (e.g., methyl anthranilate) to form Schiff bases, often resulting in discoloration (yellowing or browning)

over time.<sup>[11]</sup> This reaction can be intentionally used to create specific olfactory effects but must be controlled.

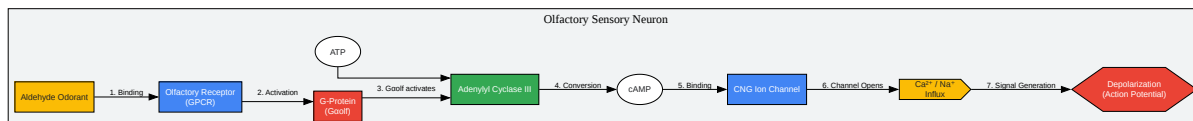
- **Light and Heat Sensitivity:** Exposure to UV light and elevated temperatures can accelerate degradation pathways, including oxidation and polymerization.<sup>[10][12]</sup> Stability tests under stressed conditions are crucial to predict long-term performance.<sup>[11][12]</sup>
- **pH Impact:** The stability of the fragrance can be affected by the pH of the product base. Testing in the final formulation is essential to ensure compatibility and longevity.<sup>[13]</sup>

## 5. Safety and Regulatory Information

- **Skin Sensitization:** A close analogue, 5-methyl-2-phenyl-2-hexenal, is identified as a potential skin sensitizer.<sup>[1]</sup> All fragrance ingredients must be used in compliance with the standards set by the International Fragrance Association (IFRA) and local regulations.<sup>[14]</sup>
- **Flavoring Substance Regulations:** Several related phenylalkenals have been reviewed by regulatory bodies like the European Food Safety Authority (EFSA) for their use as flavoring agents, with some restrictions introduced pending further safety data.<sup>[15][16]</sup>

## 6. Mechanism of Olfactory Perception

The sense of smell is initiated by the interaction of odorant molecules with olfactory receptors (ORs) located on olfactory sensory neurons in the nasal epithelium.<sup>[17]</sup> Aldehydes are detected through a G-protein coupled receptor (GPCR) signaling cascade.<sup>[18]</sup> Interestingly, evidence suggests that some aldehyde-specific receptors may be activated not by the aldehyde itself, but by its hydrated form, the 1,1-geminal-diol, which forms when the aldehyde dissolves in the aqueous nasal mucus.<sup>[17][19]</sup>



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Caption: Generalized olfactory signal transduction pathway for aldehydes.

## Experimental Protocols

### Protocol 1: Sensory Evaluation by Triangle Test

This protocol determines if a perceptible difference exists between two samples, such as a control fragrance and one containing **2-Phenylhex-2-enal**.<sup>[20][21]</sup>

1. Objective: To determine if the addition of **2-Phenylhex-2-enal** at a specific concentration creates a sensorially detectable difference in a fragrance formulation.

2. Panelists:

- Recruit a panel of 20-30 individuals screened for normal olfactory acuity.<sup>[20]</sup>
- Panelists can be trained assessors or naive consumers, depending on the test objective.<sup>[22][23]</sup>

3. Sample Preparation:

- Prepare two fragrance samples in a suitable base (e.g., 10% ethanol solution):
  - Sample A (Control): Fragrance without **2-Phenylhex-2-enal**.
  - Sample B (Test): Fragrance with **2-Phenylhex-2-enal** at the desired concentration.

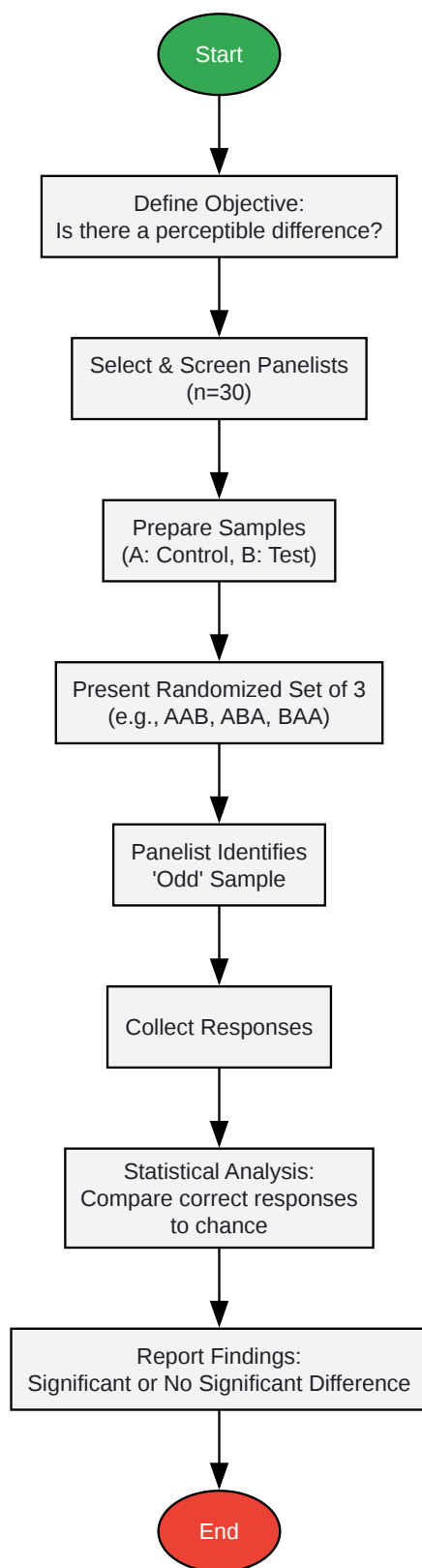
- Code the samples with random three-digit numbers.

#### 4. Test Procedure:

- Present each panelist with a set of three samples in a controlled, odor-free environment.[\[22\]](#)  
Two samples are identical (e.g., A, A, B) and one is the odd one out.
- The order of presentation should be randomized and balanced across panelists (e.g., AAB, ABA, BAA, BBA, BAB, ABB).
- Instruct panelists to smell each sample from left to right and identify the sample that is different from the other two.
- A "forced choice" design is required; panelists must select one sample.
- Provide a sensory break between evaluations to prevent olfactory fatigue.[\[22\]](#)

#### 5. Data Analysis:

- Count the total number of correct identifications.
- Compare this number to a statistical table for triangle tests (based on the binomial distribution) to determine if the result is statistically significant at a chosen confidence level (typically  $p < 0.05$ ).



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Caption: Workflow for a triangle test sensory evaluation.

## Protocol 2: Accelerated Stability Testing

This protocol predicts the long-term stability of a fragrance containing **2-Phenylhex-2-enal** by subjecting it to stress conditions.[\[11\]](#)[\[12\]](#)

1. Objective: To evaluate the stability of **2-Phenylhex-2-enal** in a finished product (e.g., lotion, eau de toilette) by assessing changes in odor and color under accelerated aging conditions.

### 2. Sample Preparation:

- Prepare samples of the final product containing the fragrance.
- Prepare a control sample of the unfragranced product base.[\[11\]](#)
- Package samples in the final consumer packaging to assess product-package interactions.
- Keep a set of "reference" samples stored in the dark at a low temperature (e.g., 4°C).

### 3. Storage Conditions:

- Place samples in stability chambers under the following conditions:
  - Elevated Temperature: 40°C (to simulate ~1 year of aging in 3 months).[\[12\]](#)
  - Light Exposure: A light cabinet with controlled UV/visible light exposure.[\[12\]](#)
  - Room Temperature: 25°C (as a control).
  - Freeze-Thaw Cycles: Cycle between -10°C and 25°C for 3-5 cycles to assess physical stability.[\[12\]](#)

### 4. Evaluation Schedule:

- Evaluate samples at baseline (Time 0) and at specified intervals (e.g., 1, 2, 4, 8, and 12 weeks).

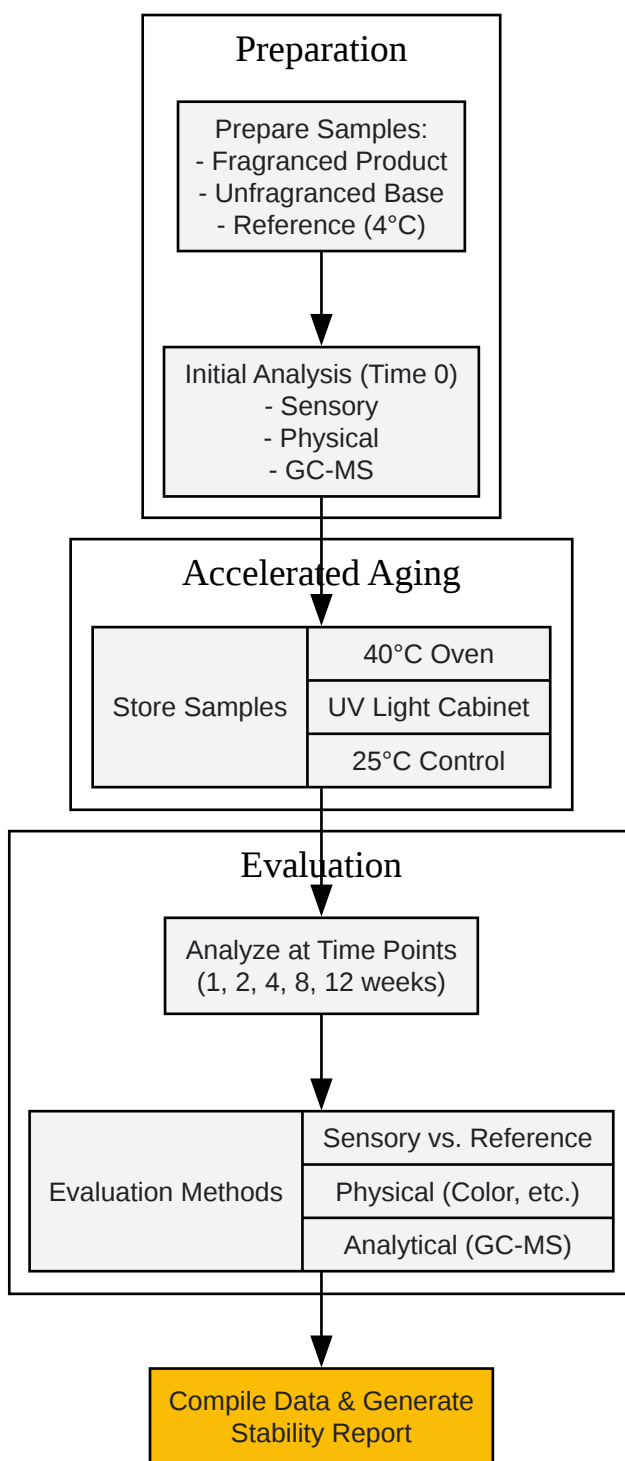
### 5. Evaluation Methods:



- Sensory Evaluation: A trained panel compares the aged samples to the refrigerated reference sample, noting any changes in odor intensity, character, or the appearance of off-notes.
- Physical Evaluation: Visually inspect for changes in color, clarity, viscosity, and phase separation.
- Analytical Evaluation (Optional but Recommended): Use Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the concentration of **2-Phenylhex-2-enal** and identify any degradation products.[\[24\]](#)

#### 6. Data Analysis:

- Compile sensory and physical observations over time.
- Plot the concentration of **2-Phenylhex-2-enal** as a function of time and storage condition.
- Conclude on the stability of the fragrance under the tested conditions and predict its shelf life.



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Caption: Workflow for an accelerated fragrance stability study.

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